

Technical Support Center: Styphnic Acid Safety and Handling

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Compound of Interest

Compound Name: Styphnic acid

Cat. No.: B3031882

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This guide provides essential safety information for researchers, scientists, and professionals who may encounter **styphnic acid** in a controlled laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **styphnic acid** and what are its primary characteristics?

Styphnic acid, or 2,4,6-trinitro-1,3-benzenediol, is a yellow, crystalline solid. It is a nitrated phenol derivative and is known for its astringent and explosive properties. It is slightly soluble in water and more soluble in organic solvents like ethanol and acetone. Due to its chemical structure, it is highly sensitive to shock, friction, and heat, and it can form dangerous salts (styphnates) with metals, some of which are even more sensitive primary explosives.

Q2: What are the main hazards associated with **styphnic acid**?

The primary hazards of **styphnic acid** are its explosive nature and its toxicity. It is classified as a secondary explosive. It can detonate when subjected to heat, shock, or friction. Additionally, it is toxic if ingested or absorbed through the skin and can cause severe irritation to the skin, eyes, and respiratory tract.

Q3: How should **styphnic acid** be stored safely?

Styphnic acid must be stored in a dedicated, well-ventilated, and temperature-controlled area designated for explosive materials. Key storage principles include:

- **Wetting:** It is often stored wet with water or another suitable liquid to reduce its sensitivity to shock and friction. The moisture content must be regularly checked and maintained.
- **Container:** Use non-metallic containers with non-metallic or plastic caps to avoid the formation of highly sensitive metallic styphnate salts.
- **Isolation:** Store it away from heat sources, flammable materials, detonators, and incompatible substances (e.g., metals, bases, oxidizing agents).
- **Inventory:** Maintain a strict inventory to track quantities and storage duration.

Q4: What Personal Protective Equipment (PPE) is required when handling **styphnic acid**?

A comprehensive risk assessment should guide the selection of PPE. However, minimum required PPE generally includes:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene).
- **Eye Protection:** Safety goggles and a face shield.
- **Body Protection:** A flame-resistant lab coat and closed-toe shoes. For operations with a higher risk of explosion, specialized blast shields or remote handling equipment may be necessary.
- **Respiratory Protection:** If there is a risk of inhaling dust or vapors, a suitable respirator should be used within a fume hood.

Q5: What are the general principles for the disposal of **styphnic acid** waste?

Disposal of **styphnic acid** and contaminated materials must be handled as hazardous, explosive waste.

- Never dispose of **styphnic acid** down the drain or in regular trash.
- All disposal procedures must be carried out by qualified personnel (e.g., an institutional Environmental Health & Safety department or a licensed hazardous waste disposal contractor).

- The primary method of disposal is typically through controlled detonation or incineration at a specialized facility.

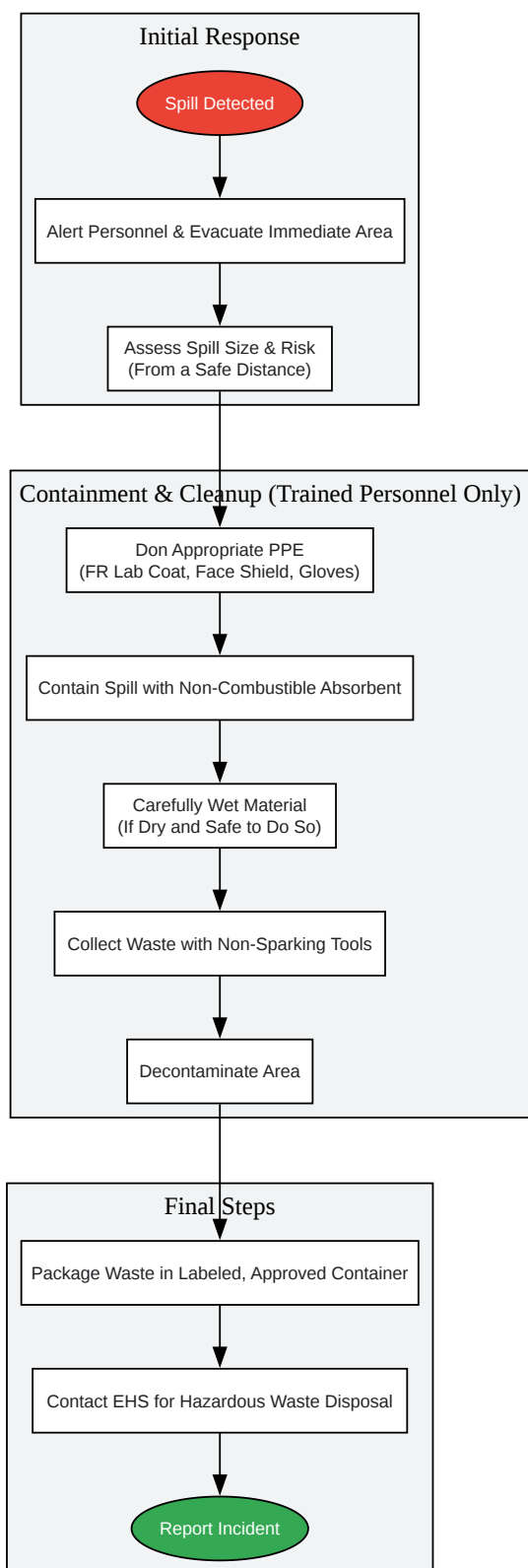
Data Presentation

For easy reference, the table below summarizes the key hazard classifications for **styphnic acid** according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Explosives	Division 1.1	H201: Explosive; mass explosion hazard
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation

Mandatory Visualization

The following diagram illustrates a logical workflow for responding to an accidental spill of **styphnic acid** in a laboratory setting.



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Caption: Workflow for emergency response to a **styphnic acid** spill.

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